

4-Formylcinnamic acid molecular weight and formula

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Compound of Interest

Compound Name: 4-Formylcinnamic acid

CAS No.: 23359-08-2

Cat. No.: B1233681

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An In-Depth Technical Guide to **4-Formylcinnamic Acid**: Properties, Synthesis, and Applications in Modern Research

Introduction

4-Formylcinnamic acid, a derivative of cinnamic acid, stands out as a uniquely versatile bifunctional molecule. Possessing both a reactive aldehyde and a carboxylic acid group, it serves as a pivotal building block in synthetic chemistry. Its rigid, conjugated structure, inherited from the cinnamic acid backbone, provides a predictable scaffold for constructing complex molecular architectures. For researchers in drug development and materials science, this compound is not merely a reagent but a strategic linker and a precursor to novel bioactive agents and functional polymers. This guide offers a comprehensive overview of its fundamental properties, a detailed protocol for its synthesis, and insights into its applications, grounded in the principles of modern chemical science.

Section 1: Physicochemical and Spectroscopic Profile

A thorough understanding of a compound's physical and chemical properties is the bedrock of its effective application. These identifiers are crucial for quality control, reaction setup, and analytical verification.

Core Chemical Identifiers

The fundamental identity of **4-Formylcinnamic acid** is defined by a set of internationally recognized identifiers and core data points, summarized below.

Identifier	Value	Reference
IUPAC Name	(2E)-3-(4-formylphenyl)prop-2-enoic acid	[1][2]
Molecular Formula	C ₁₀ H ₈ O ₃	[1][3][4]
Molecular Weight	176.17 g/mol	[3][5][6]
CAS Number	23359-08-2	[1][3][5]
InChI Key	LBOUHDMYVURTMA-AATRIKPKSA-N	[1][5][7]

Physical Properties

The physical state and solubility of **4-Formylcinnamic acid** dictate its handling, storage, and reaction conditions.

Property	Value	Reference
Appearance	Light yellow to beige crystalline powder	[2][3]
Melting Point	251-254 °C (decomposes)	[5]
Boiling Point	373.2 ± 25.0 °C at 760 mmHg	[3]
Density	1.3 ± 0.1 g/cm ³	[3]
Storage	Store in a cool, dry, well-ventilated area	[3]

Spectroscopic Signature: A Guide to Structural Verification

Spectroscopic analysis is non-negotiable for confirming the identity and purity of the synthesized or procured compound. The key features in ^1H NMR, ^{13}C NMR, and IR spectroscopy provide a definitive fingerprint for **4-Formylcinnamic acid**.

- ^1H NMR (Proton NMR): In a suitable solvent like DMSO- d_6 , the spectrum will exhibit characteristic signals. The aldehydic proton will appear as a singlet far downfield (around 9.5-10.0 ppm). The vinyl protons of the acrylic acid moiety will present as two doublets (typically between 6.5 and 7.8 ppm) with a large coupling constant ($J \approx 16$ Hz), confirming the trans configuration. The protons on the para-substituted benzene ring will appear as two distinct doublets in the aromatic region (7.5-8.0 ppm). The acidic proton of the carboxyl group is a broad singlet that may be exchangeable with D_2O .[\[8\]](#)
- ^{13}C NMR: The carbon spectrum will show distinct peaks for the carbonyls of the aldehyde (~190-195 ppm) and the carboxylic acid (~167-170 ppm). The vinyl carbons and the aromatic carbons will appear in their expected regions (typically 115-145 ppm).[\[6\]](#)[\[9\]](#)
- Infrared (IR) Spectroscopy: The IR spectrum provides clear evidence of the key functional groups. A broad O-H stretch from the carboxylic acid will be visible from 2500-3300 cm^{-1} . Two sharp C=O stretches will be prominent: one for the carboxylic acid (~1680-1710 cm^{-1}) and another for the aldehyde (~1700-1720 cm^{-1}). The C=C stretch of the alkene is typically observed around 1625-1640 cm^{-1} .[\[2\]](#)[\[7\]](#)

Section 2: Synthesis and Purification

The synthesis of **4-Formylcinnamic acid** is most reliably achieved through the Knoevenagel condensation, a classic carbon-carbon bond-forming reaction.

Strategic Synthesis Approach: The Knoevenagel Condensation

The Knoevenagel condensation involves the reaction of an aldehyde or ketone with a compound containing an active methylene group, catalyzed by a weak base. For synthesizing

4-Formylcinnamic acid, terephthalaldehyde is reacted with malonic acid. This approach is favored for several reasons:

- **High Selectivity:** The reaction can be tuned to favor mono-condensation on the terephthalaldehyde, leaving one aldehyde group intact.
- **Efficiency:** The reaction proceeds under relatively mild conditions with good yields.
- **Atom Economy:** It is a condensation reaction, with the primary byproduct being CO₂ and water, making it an environmentally conscious choice.

Detailed Experimental Protocol: Synthesis of 4-Formylcinnamic Acid

This protocol is a self-validating system; successful synthesis is confirmed by the distinct physical and spectroscopic properties of the final product.

Materials:

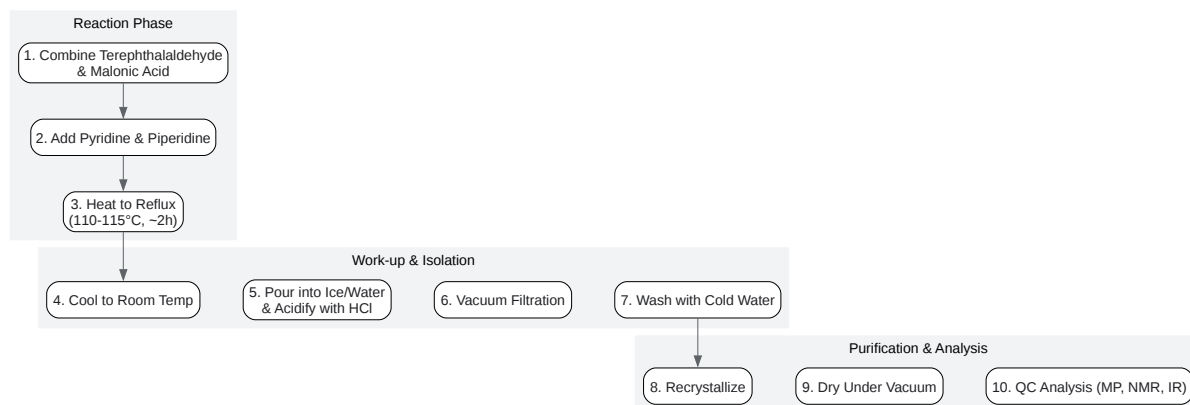
- Terephthalaldehyde
- Malonic Acid
- Pyridine (as solvent and catalyst)
- Piperidine (as co-catalyst)
- Hydrochloric Acid (HCl), 2M solution
- Deionized Water

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine terephthalaldehyde (1.0 eq) and malonic acid (1.05 eq).
- **Solvent and Catalyst Addition:** Add pyridine as the solvent, ensuring all solids are dissolved. Add a catalytic amount of piperidine (e.g., 2-3 drops).

- **Reaction:** Heat the mixture to reflux (approximately 110-115 °C) for 1.5 to 2 hours. Monitor the reaction's progress using Thin Layer Chromatography (TLC). The evolution of CO₂ gas will be observed.
- **Quenching and Precipitation:** After the reaction is complete (as indicated by TLC), allow the mixture to cool to room temperature. Slowly pour the reaction mixture into a beaker containing ice and water.
- **Acidification:** Acidify the aqueous mixture by slowly adding 2M HCl while stirring. The **4-Formylcinnamic acid** will precipitate out as a solid. The target pH should be around 2-3 to ensure complete protonation of the carboxylic acid.
- **Isolation:** Collect the precipitated solid by vacuum filtration.
- **Washing:** Wash the solid on the filter paper with copious amounts of cold deionized water to remove residual pyridine, piperidine hydrochloride, and unreacted malonic acid.

Workflow Diagram



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Caption: Workflow for the synthesis and purification of **4-Formylcinnamic acid**.

Purification and Quality Control

The crude product can be further purified by recrystallization from a suitable solvent system, such as an ethanol/water mixture. The purity of the final product should be rigorously validated:

- **Melting Point:** A sharp melting point range close to the literature value (251-254 °C) indicates high purity.^[5]
- **Titration:** Titration with a standardized solution of NaOH can confirm the purity is $\geq 97.5\%$.^[2]

- Spectroscopy: Final confirmation should be obtained by comparing the NMR and IR spectra of the synthesized product against reference spectra.[6][7][8]

Section 3: Core Applications and Mechanistic Rationale

The true value of **4-Formylcinnamic acid** lies in its bifunctionality, which allows for sequential or orthogonal chemical modifications.

Role as a Bifunctional Linker in Drug Development

The carboxylic acid and aldehyde moieties offer two distinct chemical handles for further elaboration.

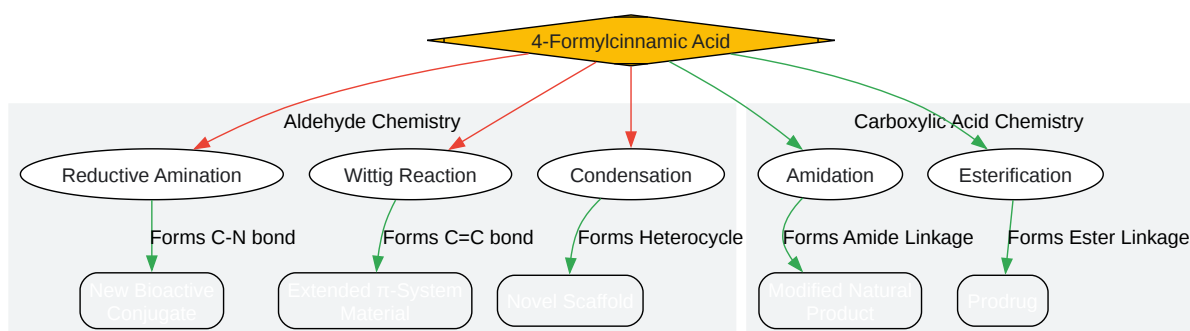
- Carboxylic Acid: This group can be readily converted into esters, amides, or acid chlorides. This is a common strategy for attaching the cinnamic acid scaffold to other molecules, such as natural products, to enhance their biological activity or modify their pharmacokinetic properties.[10][11]
- Aldehyde: The aldehyde group is a versatile functional group that can undergo a wide range of transformations, including reductive amination, Wittig reactions, and condensations, allowing for the introduction of diverse chemical functionalities.

This dual reactivity makes **4-Formylcinnamic acid** an ideal linker for creating PROTACs (Proteolysis Targeting Chimeras) or other targeted therapeutic conjugates.

Application in the Synthesis of Bioactive Molecules

4-Formylcinnamic acid serves as a key intermediate in the synthesis of more complex and potent molecules. For instance, it is used in the synthesis of retinoid analogues and other compounds with potential anticancer activity. A specific documented application is its use in the synthesis of (E)-4-[(5,6,7,8-tetrahydro-5,5,8,8-tetramethylnaphth-2-yl)-ethynyl]-cinnamic acid, a compound likely investigated for its biological properties.[5] The aldehyde can be converted to an alkyne via a Corey-Fuchs reaction, which can then be coupled to another molecular fragment via Sonogashira coupling, while the carboxylic acid remains available for further modification.

Logical Flow for Molecular Elaboration



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Caption: Chemical derivatization pathways for **4-Formylcinnamic acid**.

Conclusion

4-Formylcinnamic acid is a high-value chemical intermediate whose utility is rooted in its bifunctional nature. Its straightforward synthesis and the orthogonal reactivity of its aldehyde and carboxylic acid groups make it an indispensable tool for medicinal chemists and materials scientists. By providing a rigid, photoresponsive scaffold that can be predictably functionalized, it enables the rational design of novel therapeutics, advanced polymers, and other functional materials, solidifying its role as a cornerstone of modern synthetic strategy.

References

- ZaiQi Bio-Tech. **4-Formylcinnamic acid** methyl ester| CAS No:7560-50-1. [\[Link\]](#)
- National Center for Biotechnology Information. **4-Formylcinnamic acid**. PubChem. [\[Link\]](#)
- SpectraBase. **4-Formylcinnamic acid**, predominantly trans. [\[Link\]](#)

- SpectraBase. **4-Formylcinnamic acid**, predominantly trans - Optional[ATR-IR] - Spectrum. [\[Link\]](#)
- The Royal Society of Chemistry. Supplementary Information - Green Chemistry. [\[Link\]](#)
- The Pharma Innovation. Cinnamic acid derivatives: An ERA. [\[Link\]](#)
- ResearchGate. A C-13 NMR study of the structure of four cinnamic acids and their methyl esters. [\[Link\]](#)
- Journal of Chemical and Pharmaceutical Research. Cinnamic acid derivatives: A new chapter of various pharmacological activities. [\[Link\]](#)
- Wikipedia. Cinnamic acid. [\[Link\]](#)
- National Institutes of Health. Direct Synthesis of Cinnamic Acids from Aromatic Aldehydes and Aliphatic Carboxylic Acids in the Presence of Boron Tribromide. [\[Link\]](#)
- Atlantis Press. Synthesis of Cinnamic Acid Derivatives. [\[Link\]](#)
- SpringerLink. Recent advances in synthetic approaches for bioactive cinnamic acid derivatives. [\[Link\]](#)
- ScienceDirect. Application of cinnamic acid in the structural modification of natural products: A review. [\[Link\]](#)
- National Institutes of Health. Cinnamic Acid Derivatives and Their Biological Efficacy. [\[Link\]](#)
- Research, Society and Development. Synthesis, applications and Structure-Activity Relationship (SAR) of cinnamic acid derivatives: a review. [\[Link\]](#)

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Sources

- [1. 4-Formylcinnamic acid, 98%, predominantly trans 5 g | Request for Quote \[thermofisher.com\]](#)
- [2. 4-Formylcinnamic acid, 98%, predominantly trans 5 g | Contact Us | Thermo Scientific Chemicals \[thermofisher.com\]](#)
- [3. echemi.com \[echemi.com\]](#)
- [4. 4-Formylcinnamic acid | C10H8O3 | CID 98077 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. 4-Formylcinnamic acid, predominantly trans 23359-08-2 \[sigmaaldrich.com\]](#)
- [6. dev.spectrabase.com \[dev.spectrabase.com\]](#)
- [7. dev.spectrabase.com \[dev.spectrabase.com\]](#)
- [8. 4-Formylcinnamic acid\(23359-08-2\) 1H NMR spectrum \[chemicalbook.com\]](#)
- [9. rsc.org \[rsc.org\]](#)
- [10. BJOC - Recent advances in synthetic approaches for bioactive cinnamic acid derivatives \[beilstein-journals.org\]](#)
- [11. Application of cinnamic acid in the structural modification of natural products: A review - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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